

Application Notes and Protocols for Compstatin Powder

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Compound of Interest

Compound Name: *Compstatin*

Cat. No.: *B549462*

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Introduction

Compstatin is a cyclic 13-residue peptide that acts as a potent inhibitor of the complement system.[1] It specifically binds to complement component C3 and its fragments, such as C3b, sterically hindering the cleavage of C3 by C3 convertase.[2] This action effectively blocks all three pathways of complement activation (classical, alternative, and lectin), making **Compstatin** and its analogs valuable tools in research and potential therapeutic agents for complement-mediated diseases.[2] Proper storage and handling of **Compstatin** powder are critical to ensure its stability, solubility, and activity in experimental settings.

Physicochemical Properties

Property	Value
Molecular Weight	1550.77 g/mol
Formula	C ₆₆ H ₉₉ N ₂₃ O ₁₇ S ₂
Appearance	White to off-white solid powder[1]
Sequence	Ile-Cys-Val-Val-Gln-Asp-Trp-Gly-His-His-Arg-Cys-Thr-NH ₂ (Disulfide bridge: Cys2-Cys12)[1]

Storage and Stability

Proper storage of **Compstatin** is crucial to maintain its integrity and activity.

Compstatin Powder

Storage Condition	Duration	Notes
-20°C	Up to 3 years[3][4]	Recommended for long-term storage.
-80°C	Up to 2 years[1]	An alternative for long-term storage.
4°C	Up to 6 months[5]	Suitable for short-term storage.
Room Temperature	Stable for days to weeks	For shipping and brief periods.

Store in a tightly sealed container, away from moisture and light.[1]

Compstatin in Solution

Storage Condition	Solvent	Duration	Notes
-80°C	Aqueous Buffer or DMSO	Up to 1 year[3][4]	Recommended for long-term storage of stock solutions.
-20°C	Aqueous Buffer or DMSO	Up to 1 month[1][3]	Suitable for short-term storage of working aliquots.

It is highly recommended to aliquot reconstituted **Compstatin** into single-use volumes to avoid repeated freeze-thaw cycles.[3]

Handling and Safety Precautions

Compstatin is intended for laboratory research use only. Standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[6][7]

- Ventilation: Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust particles.[7][8]
- Avoid Contact: Avoid contact with skin and eyes.[6][8] In case of contact, rinse thoroughly with water.
- Spills: In case of a spill, collect the powder mechanically and dispose of it as chemical waste. [6] Avoid generating dust. Prevent the powder from entering drains.[6]

Reconstitution Protocol

Compstatin is soluble in water up to 2 mg/mL. For higher concentrations or for analogs with lower aqueous solubility, Dimethyl Sulfoxide (DMSO) can be used.[4]

Materials

- Vial of lyophilized **Compstatin** powder
- Sterile, nuclease-free water or DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

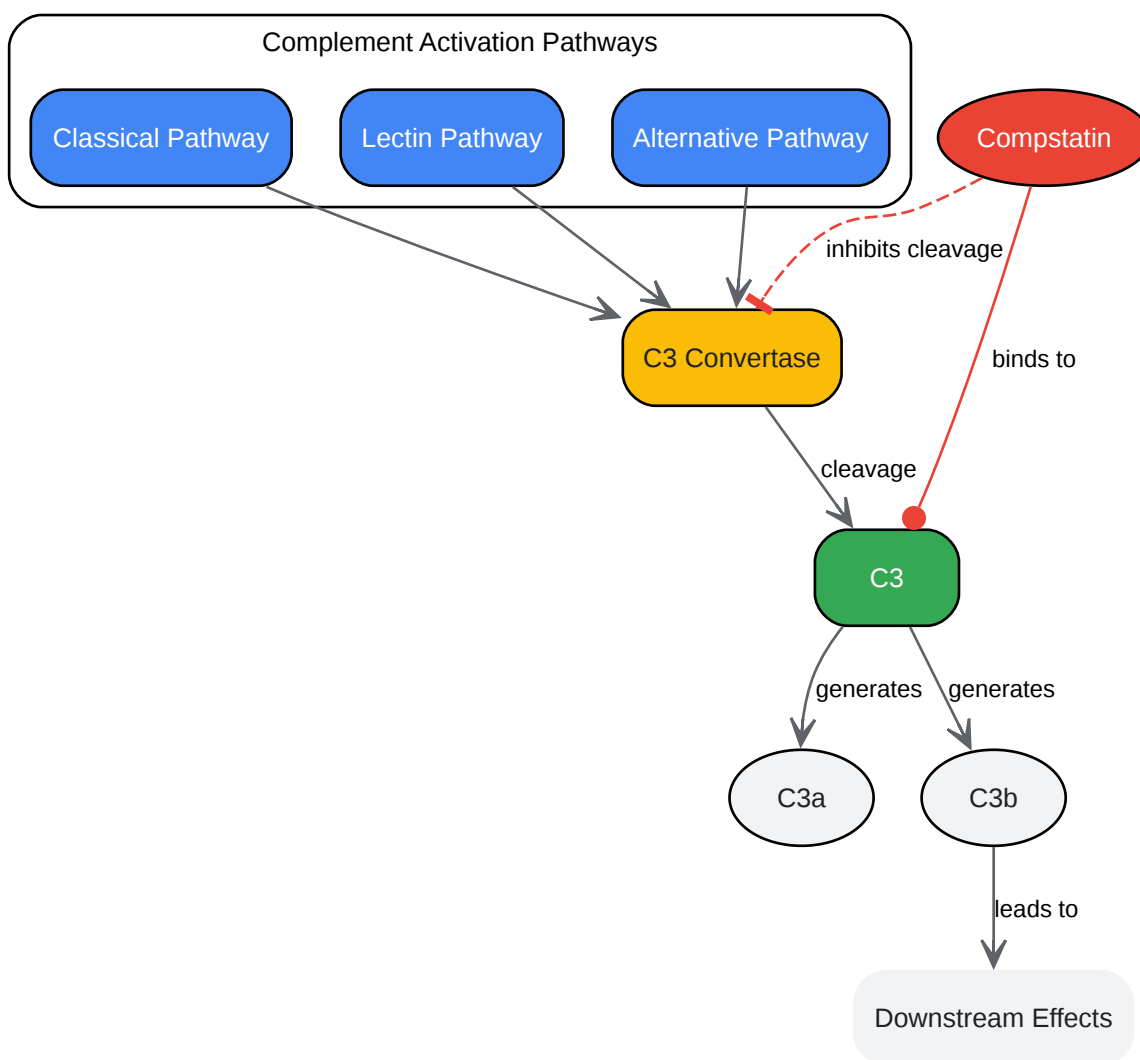
Procedure

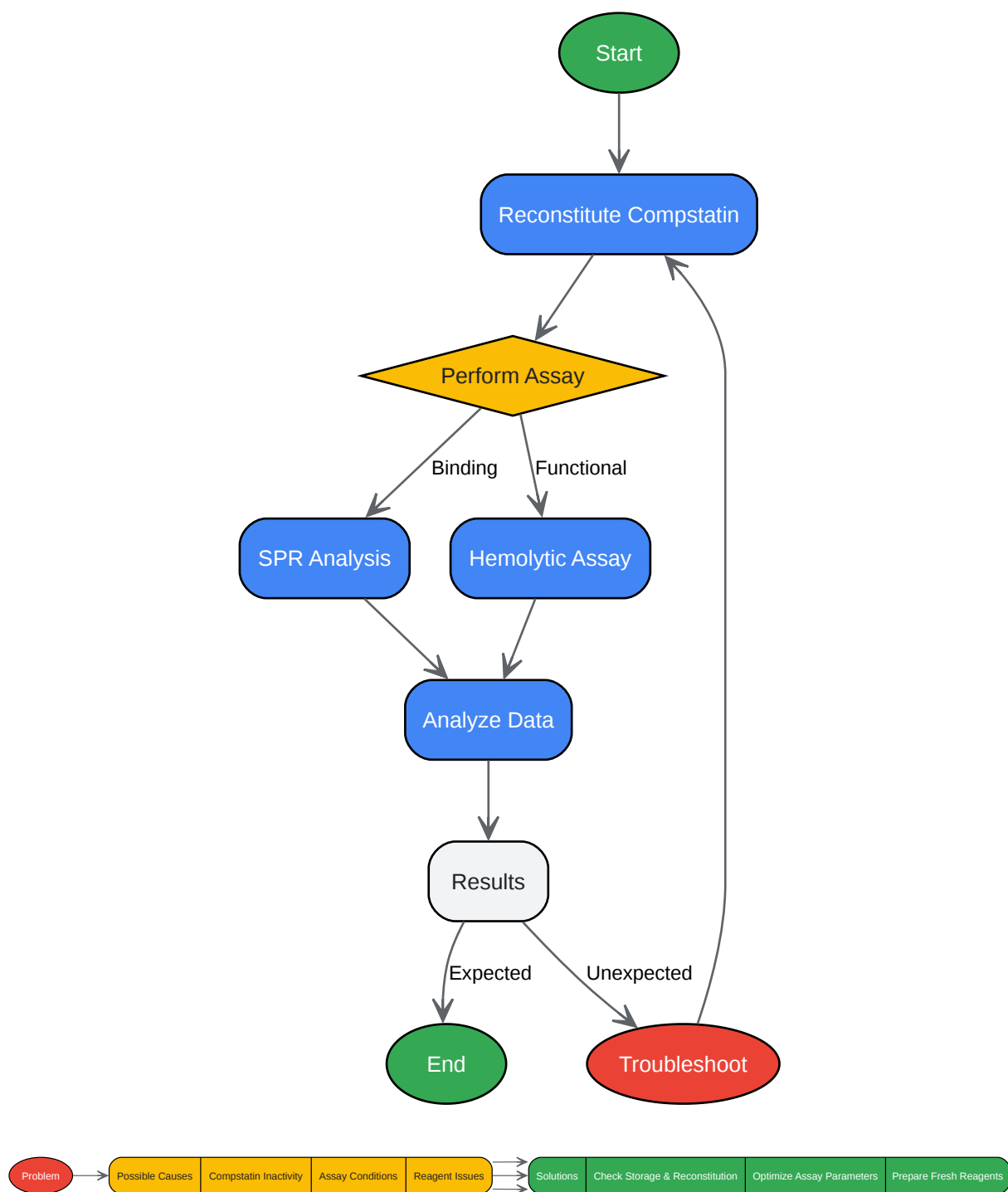
- Equilibration: Before opening, allow the vial of **Compstatin** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- Centrifugation: Briefly centrifuge the vial to ensure that all the powder is at the bottom.
- Solvent Addition: Carefully add the desired volume of sterile water or DMSO to the vial to achieve the target concentration.
- Dissolution: Gently swirl or vortex the vial to dissolve the powder completely. Sonication may be used to aid dissolution if necessary.[4][9]

- Aliquoting: Aliquot the reconstituted **Compstatin** solution into single-use sterile polypropylene tubes.
- Storage: Store the aliquots at -20°C or -80°C as recommended in the stability table.

Mechanism of Action: Complement Cascade Inhibition

Compstatin inhibits the complement cascade at the central component, C3. It binds to C3 and sterically hinders its cleavage by C3 convertases of the classical, lectin, and alternative pathways. This blockade prevents the generation of the anaphylatoxin C3a and the opsonin C3b, thereby halting the amplification loop and the formation of the membrane attack complex (MAC).





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